

# Essential Safety and Operational Guide for Handling NAN-190 Hydrobromide

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## Compound of Interest

Compound Name: **NAN-190 hydrobromide**

Cat. No.: **B1676930**

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This guide provides crucial safety protocols and logistical information for the handling and disposal of **NAN-190 hydrobromide**, tailored for researchers, scientists, and drug development professionals. Following these procedural steps is essential for ensuring laboratory safety and proper chemical management.

## Chemical and Physical Properties

A summary of the key identification and physical data for **NAN-190 hydrobromide** is provided below.

Identifier	Value
Product Name	NAN-190 Hydrobromide
Synonyms	NAN190 hydrobromide
CAS Number	115338-32-4
Molecular Formula	<chem>C23H28BrN3O3</chem>
Molecular Weight	474.39 g/mol
Physical Form	Solid
Melting Point	113 °C (235 °F)
Density	1.49 g/mL at 25 °C (77 °F)

## Hazard Identification and Classification

**NAN-190 hydrobromide** is classified with several hazards requiring stringent safety measures. The GHS classification and corresponding hazard statements are summarized below.

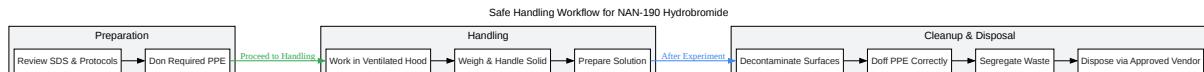
Hazard Class	GHS Category	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed[1]
Skin Corrosion/Irritation	Category 2 / Sub-category 1B	H315: Causes skin irritation / H314: Causes severe skin burns and eye damage[2][3]
Serious Eye Damage/Irritation	Category 2A / Category 1	H319: Causes serious eye irritation / H314: Causes severe skin burns and eye damage[2][3]
Specific Target Organ Toxicity (Single Exposure)	Category 3	H335: May cause respiratory irritation[2][3]
Hazardous to the Aquatic Environment, Acute	Category 1	H400: Very toxic to aquatic life[1][2][3]
Hazardous to the Aquatic Environment, Chronic	Category 1	H410: Very toxic to aquatic life with long lasting effects[1][3]
Corrosive to Metals	Category 1	H290: May be corrosive to metals

Note: Hazard classifications may vary slightly between suppliers.

## Operational and Disposal Plans

A systematic approach to handling **NAN-190 hydrobromide**, from receipt to disposal, is critical for safety. The following workflow diagram and procedural steps outline the necessary precautions.

## Safe Handling Workflow



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Caption: Logical workflow for the safe handling of **NAN-190 hydrobromide**.

## Step-by-Step Handling and Disposal Protocol

### 1. Pre-Handling Preparation:

- Review Documentation: Before handling, thoroughly review the Safety Data Sheet (SDS).
- Engineering Controls: Ensure work is conducted in a well-ventilated area, preferably within a chemical fume hood. An eyewash station and safety shower must be readily accessible.
- Personal Protective Equipment (PPE): Always wear the following PPE:
  - Eye Protection: Chemical safety goggles or a face shield.[2]
  - Hand Protection: Chemical-resistant gloves (e.g., nitrile or butyl rubber).[2]
  - Body Protection: A lab coat or other protective clothing to prevent skin contact.[2]
  - Respiratory Protection: If dust is generated and ventilation is inadequate, use a NIOSH-approved respirator.[2]

### 2. Handling the Chemical:

- Avoid Inhalation: Avoid breathing dust, fumes, or vapors.[2] Handle the solid material carefully to minimize dust generation.
- Prevent Contact: Avoid contact with skin, eyes, and clothing.[3]

- Hygiene: Wash hands thoroughly after handling the substance.[1][2] Do not eat, drink, or smoke in the handling area.[1]
- Storage: Keep the container tightly closed and store in a dry, well-ventilated place.

### 3. First Aid and Emergency Procedures:

- If Inhaled: Move the person to fresh air. If breathing is difficult, call a physician.[2]
- In Case of Skin Contact: Immediately wash off with plenty of soap and water. Remove contaminated clothing. If skin irritation or a rash occurs, seek medical attention.[1][2]
- In Case of Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing and get immediate medical attention.[2]
- If Swallowed: Rinse mouth with water. Do NOT induce vomiting. Call a poison center or doctor if you feel unwell.[1]

### 4. Spill and Disposal Plan:

- Spill Response: In case of a spill, evacuate the area. Avoid generating dust. Collect the spilled material using appropriate tools and place it in a suitable container for disposal. Clean the affected area thoroughly.
- Waste Disposal: Dispose of **NAN-190 hydrobromide** and its container at an approved waste disposal facility.[1] Do not allow the chemical to enter drains, as it is very toxic to aquatic life. [2] All disposal activities must comply with local, state, and federal regulations.

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## References

- 1. NAN-190 hydrobromide[115338-32-4]MSDS [dcchemicals.com]

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- 3. cdn.caymancell.com [cdn.caymancell.com]
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